

Direct Red 80 dye CAS number and molecular weight

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Compound of Interest

Compound Name: C.I. Direct Red 16

Cat. No.: B12363519

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An In-depth Technical Guide to Direct Red 80

For researchers, scientists, and drug development professionals, Direct Red 80, also known by its synonym Sirius Red, is a valuable polyazo dye. Its principal application lies in the histological staining of collagen and amyloid, making it a crucial tool in fibrosis research and the study of amyloid-related diseases.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, applications, and experimental protocols.

Core Properties and Specifications

Direct Red 80 is a water-soluble dye with a strong affinity for collagen and amyloid fibrils.^{[3][4]} Unlike many traditional direct dyes, it does not release benzidine upon degradation, rendering it a safer alternative.^{[1][2]}

Physicochemical Data

| Property | Value | Reference |
|-------------------|-----------------------------------|-----------|
| CAS Number | 2610-10-8 | [1][5][6] |
| Molecular Weight | 1373.07 g/mol | [1][5][6] |
| Molecular Formula | C45H26N10Na6O21S6 | [1][5][6] |
| Appearance | Dark red, purple, or brown powder | [7] |
| C.I. Number | 35780 | [6][8] |

Solubility and Spectral Data

| Property | Value | Reference |
|--|--|-----------|
| Solubility | Soluble in water (yielding a blue-ray red to product red solution), ethanol, and soluble fiber element. Insoluble in other organic solvents. | [8][9] |
| λ_{max} (in H ₂ O) | 524 - 532 nm | [6][7] |
| Extinction Coefficient (ϵ) | ≥ 32000 at 524-530 nm in H ₂ O | [6] |

Applications in Research and Drug Development

The primary utility of Direct Red 80 in a research context is its ability to selectively stain collagen and amyloid.[3] This property is exploited in various fields:

- Fibrosis Research:** Direct Red 80 staining is extensively used to visualize and quantify collagen deposition in tissues, a hallmark of fibrosis. This is critical in preclinical studies for evaluating the efficacy of anti-fibrotic drug candidates.
- Amyloidosis Research:** The dye is also employed to identify amyloid deposits in tissues, aiding in the histopathological diagnosis and investigation of diseases such as Alzheimer's disease and various systemic amyloidoses.[1]

- Cardiac Muscle Staining: It also finds application as a stain for cardiac muscle tissue.^[5]

Experimental Protocol: Picrosirius Red Staining for Collagen

The most common application of Direct Red 80 is in the Picrosirius Red staining method, which enhances the natural birefringence of collagen fibers, allowing for their visualization and differentiation under polarized light.

Materials

- 0.1% Direct Red 80 (Sirius Red) in saturated aqueous picric acid solution
- 0.2% Phosphomolybdic acid (PMA) solution
- 0.01 M Hydrochloric acid (HCl)
- Deionized water (dH₂O)
- Deparaffinized and rehydrated tissue sections

Procedure

- Deparaffinization and Rehydration: Deparaffinize tissue sections in xylene and rehydrate through a graded series of ethanol to dH₂O.
- PMA Pre-treatment: Wash samples in dH₂O and then pretreat with a 0.2% solution of phosphomolybdic acid for 40 minutes. This step renders the cytoplasm colorless.^[1]
- Staining: Incubate the slides in a solution of 0.1% Direct Red 80 diluted in saturated aqueous picric acid for 30 minutes.^[1]
- Washing: Wash each sample in 0.01 M HCl for 2 minutes to remove non-specific staining.^[1]
- Dehydration and Mounting: Dehydrate the sections through a graded series of ethanol, clear in xylene, and mount with a suitable mounting medium.

Visualization Workflow

Picrosirius Red Staining Workflow

Mechanism of Staining

Direct Red 80 is an elongated, acidic dye. Its sulfonic acid groups interact with the basic amino acid residues of collagen molecules. The elongated nature of the dye molecule allows it to align parallel to the long axis of the collagen fibers, enhancing their natural birefringence when viewed under polarized light. This property is particularly useful for distinguishing between different types of collagen, as thicker, more mature fibers appear as bright orange-red, while thinner, less organized fibers appear greenish-yellow.

Logical Relationship in Staining

Mechanism of Direct Red 80 Staining of Collagen

Safety and Handling

While safer than many other direct dyes, proper handling of Direct Red 80 is essential.

- **Personal Protective Equipment:** Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact.[\[10\]](#)[\[11\]](#)
- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and inhalation.[\[10\]](#)
- **Storage:** Store in a cool, dry place in a tightly sealed container away from incompatible substances and sources of ignition.[\[12\]](#)
- **First Aid:** In case of eye or skin contact, flush immediately with plenty of water for at least 15 minutes.[\[10\]](#)[\[11\]](#) If inhaled, move to fresh air.[\[10\]](#)[\[11\]](#) If ingested, rinse the mouth with water and seek medical attention.[\[10\]](#)[\[11\]](#)

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. nbinnco.com [nbinnco.com]
- 4. Direct Red 80 Dyes Manufacturers in Mumbai, India | C.I. 35780 [colorantsgroup.com]
- 5. scbt.com [scbt.com]
- 6. Direct Red 80 Dye content 25 2610-10-8 [sigmaaldrich.com]
- 7. Direct Red 80 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. worlddyevariety.com [worlddyevariety.com]
- 9. Direct red 80 TDS|Direct red 80 from Chinese supplier and producer - DIRECT RED DYES - Enoch dye [enochdye.com]
- 10. cncolorchem.com [cncolorchem.com]
- 11. fishersci.com [fishersci.com]
- 12. aksci.com [aksci.com]
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